

An In-depth Technical Guide on the Fundamental Chemical Properties of Barium Selenide

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Compound of Interest

Compound Name: Barium selenide (BaSe)

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core chemical and physical properties of **Barium Selenide (BaSe)**, a significant member of the II-VI semiconductor family. The information presented is intended to support research and development activities by providing detailed data, experimental protocols, and conceptual visualizations.

Introduction

Barium Selenide (BaSe) is an inorganic binary compound belonging to the alkaline earth chalcogenide family.^[1] It is a crystalline solid that has garnered scientific interest due to its unique electronic and optical properties, particularly its status as having the lowest energy band gap among alkaline earth chalcogenides.^{[1][2]} This property makes it a material of interest for applications in optoelectronic devices and semiconductor research.^{[1][3]} In its pure form, Barium Selenide is a white solid, though it often appears colored due to surface oxidation from exposure to air.^[2]

Core Physicochemical Properties

The fundamental properties of Barium Selenide are summarized in the tables below, providing a consolidated reference for its physical, crystallographic, and electronic characteristics.

Table 1: General and Physical Properties of Barium Selenide

Property	Value	Reference(s)
Chemical Formula	BaSe	[4][5]
Molar Mass	216.298 g·mol ⁻¹	[2][6]
Appearance	White crystalline solid, often with reddish or gray coloration due to oxidation.	[1][2][7]
Density	5.02 g/cm ³	[1][4][7]
Melting Point	1780 °C	[1][4][8]
Solubility in Water	Reacts with and decomposes in water.	[3][7][9]
CAS Number	1304-39-8	[2][4][5]

Table 2: Crystallographic Data of Barium Selenide

Property	Value	Reference(s)
Crystal Structure	NaCl type (cubic)	[1][2][4]
Space Group	Fm3m (No. 225)	[1][2][6]
Lattice Constant (a)	662.9 pm	[1][2][6]
Formula Units per Cell (Z)	4	[2][6]
Coordination Geometry	Octahedral (6-coordinate) for both Ba and Se.	[4][10]
Bonding Character	Predominantly ionic.	[1]

Table 3: Electronic and Optical Properties of Barium Selenide

Property	Value	Notes	Reference(s)
Band Gap (Bulk)	~1.8 eV	The lowest among alkaline earth chalcogenides.	[1]
Band Gap (Thin Film)	1.70 eV	Determined by optical measurements.	[11][12]
Band Gap (Thin Film)	2.30 - 2.98 eV	Varies with chemical bath deposition temperature (55°C to 35°C).	[11]
Semiconductor Type	II-VI Semiconductor		[1]
Optical Transmission	High transmittance (~85%) in UV-VIS regions for thin films.		[11]

Experimental Protocols

Detailed methodologies for the synthesis and characterization of Barium Selenide are crucial for reproducible research. The following sections outline key experimental procedures cited in the literature.

a) Reduction of Barium Selenate

This is a common and reliable laboratory method for producing polycrystalline Barium Selenide. [1]

- Reaction: $\text{BaSeO}_4 + 4\text{H}_2 \rightarrow \text{BaSe} + 4\text{H}_2\text{O}$ [1][2]
- Protocol:
 - Place approximately 1 gram of Barium Selenate (BaSeO_4) in a thin layer within a quartz boat.
 - Dry the starting material at 200°C in a reaction tube under a stream of nitrogen (N_2).

- Introduce a stream of hydrogen (H₂) gas.
- Heat the sample to 500°C and maintain for two hours to facilitate the reduction.^[7] For higher purity, temperatures between 600-800°C with hydrogen flow rates of 50-100 mL/min can be used.^[1]
- Cool the system to room temperature under an inert atmosphere (e.g., N₂ or Argon) before handling the BaSe powder to prevent re-oxidation.

b) High-Temperature Reaction with Elemental Selenium

An alternative synthesis route involves the direct reaction of a barium salt with selenium.

- Reaction: $2\text{BaCO}_3 + 5\text{Se} \rightarrow 2\text{BaSe} + 3\text{SeO}_2 + \text{CO}_2$ ^{[2][7]}
- Protocol:
 - Thoroughly mix Barium Carbonate (BaCO₃) or Barium Oxide (BaO) with elemental Selenium (Se) in a stoichiometric ratio.
 - Place the mixture in a crucible suitable for high-temperature reactions (e.g., alumina or quartz).
 - Heat the mixture to a high temperature in an inert atmosphere or vacuum-sealed ampoule to initiate the reaction. The exact temperature and duration will depend on the scale and specific reactants.
 - Cool the product slowly to room temperature. The process may yield byproducts like Selenium Dioxide (SeO₂) which may need to be removed through subsequent purification steps.

c) Chemical Bath Deposition (for Thin Films)

This technique is suitable for producing BaSe thin films on substrates for optoelectronic applications.^{[11][12]}

- Protocol:

- Prepare an aqueous solution bath containing a barium salt, such as 0.5M Barium Chloride (BaCl_2), and a selenium source.
 - A common selenium precursor is formed by reacting Potassium Selenate (K_2SeO_4) with Sodium Thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) to create a selenosulfate complex (SeSO_3^{2-}).[\[12\]](#)
 - Add a complexing agent (e.g., $\text{Na}_2\text{S}_2\text{O}_3$) to slow down the reaction rate and prevent rapid precipitation.[\[12\]](#)
 - Adjust the solution to an alkaline pH using a base like Ammonia (NH_3) to facilitate the deposition process.[\[12\]](#)
 - Immerse pre-cleaned glass substrates vertically into the solution.
 - Maintain the bath at a constant temperature (e.g., between 35°C and 55°C) for a specific duration. The film thickness will increase with deposition time.[\[11\]](#)
 - After deposition, remove the coated substrates, rinse them with deionized water, and dry them.
- X-Ray Diffraction (XRD): This is the primary technique used to confirm the crystal structure and phase purity of synthesized BaSe. The resulting diffraction pattern can be compared against standard patterns (e.g., JCPDS files) to verify the cubic NaCl-type structure and determine lattice parameters.[\[11\]](#)[\[12\]](#)
 - UV-Visible Spectroscopy: For thin films, UV-Vis spectroscopy is used to measure optical properties like absorbance and transmittance over a range of wavelengths.[\[11\]](#) This data is essential for calculating the optical band gap of the material, typically by plotting $(\alpha h\nu)^2$ versus photon energy ($h\nu$) and extrapolating the linear portion to the energy axis (a Tauc plot).

Visualizations: Pathways and Workflows

The following diagrams illustrate key structural and procedural aspects of Barium Selenide.

Caption: Crystal structure representation of Barium Selenide.

Caption: Key synthesis routes for producing Barium Selenide.

Caption: Relationship between deposition temperature and band gap.

Health and Safety

Barium Selenide is classified as hazardous. It is toxic if swallowed or inhaled and may cause damage to organs through prolonged or repeated exposure.[2] It is also considered an environmental hazard.[2] All handling of Barium Selenide should be performed in a well-ventilated area, preferably a fume hood or glovebox, with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Due to its reactivity with water, it must be stored under dry, inert conditions.[7]

Conclusion

Barium Selenide remains a material of significant interest in materials science and solid-state chemistry. Its distinct properties, particularly its narrow band gap, position it as a candidate for specialized semiconductor applications. This guide has consolidated the fundamental chemical and physical data, outlined reliable experimental protocols, and provided clear visualizations to support further research and development. A thorough understanding of its synthesis, characterization, and handling is paramount for leveraging its potential while ensuring laboratory safety.

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